

Crystal Structure Analysis & Salt Selection

Guide: 5-Methyl-1,4-diazepane[1]

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Compound of Interest

Compound Name: 1-(4-Methoxybenzyl)-5-methyl-1,4-diazepane

Cat. No.: B11878566

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Executive Summary

5-methyl-1,4-diazepane is a critical chiral diamine scaffold in medicinal chemistry, serving as a key intermediate for orexin receptor antagonists (e.g., Suvorexant) and various kinase inhibitors. However, its application is frequently bottlenecked by the physical properties of its free base—typically a viscous, hygroscopic oil prone to oxidation.

This guide provides a technical comparison of salt forms to stabilize this scaffold. It moves beyond basic synthesis to focus on solid-state characterization, chiral resolution efficiency, and crystallographic behavior.

Part 1: The Challenge of the Homopiperazine Core

Unlike the rigid piperazine (6-membered) ring, the 7-membered diazepane ring introduces unique conformational challenges.

- **Conformational Flexibility:** The 1,4-diazepane ring exists in a dynamic equilibrium between twist-boat and pseudo-chair conformations. This entropy makes crystallization difficult compared to piperazine analogs.

- Ring Strain & Bond Lengths: Crystallographic data indicates the

bond length in homopiperazine is approximately 1.603 Å, significantly longer than the standard 1.524 Å found in piperazine. This elongation suggests inherent ring strain that must be stabilized by lattice energy in a salt form.

- Chirality: The C5-methyl group creates a stereocenter.^[1] Controlling this stereochemistry is non-negotiable for drug efficacy.

Part 2: Comparative Analysis of Salt Forms

The following table compares the three most pharmacologically relevant salt forms for 5-methyl-1,4-diazepane based on crystallizability, resolution potential, and stability.

Table 1: Comparative Performance Matrix

Feature	Hydrochloride (HCl)	Dibenzoyl-L-Tartrate (DBTA)	Fumarate / Succinate
Crystallinity	Moderate to Poor	Excellent	Good
Hygroscopicity	High (Often deliquescent)	Low	Low to Moderate
Chiral Resolution	Ineffective (Conglomerate rare)	High Efficiency (Diastereomeric salt)	Ineffective
Lattice Interactions	Ionic / H-bond dominant	Pi-Stacking + H-bond network	H-bond networks
Primary Use Case	Solubility enhancement	Enantiomeric Purification	Solid-state stability

Deep Dive: The Superiority of Dibenzoyl-Tartrates

While HCl is the standard for solubility, it often fails to yield X-ray quality crystals for this scaffold due to the "floppy" nature of the diazepane ring.

Why DBTA works:

- Supramolecular Anchoring: The phenyl rings of the dibenzoyl-tartrate provide

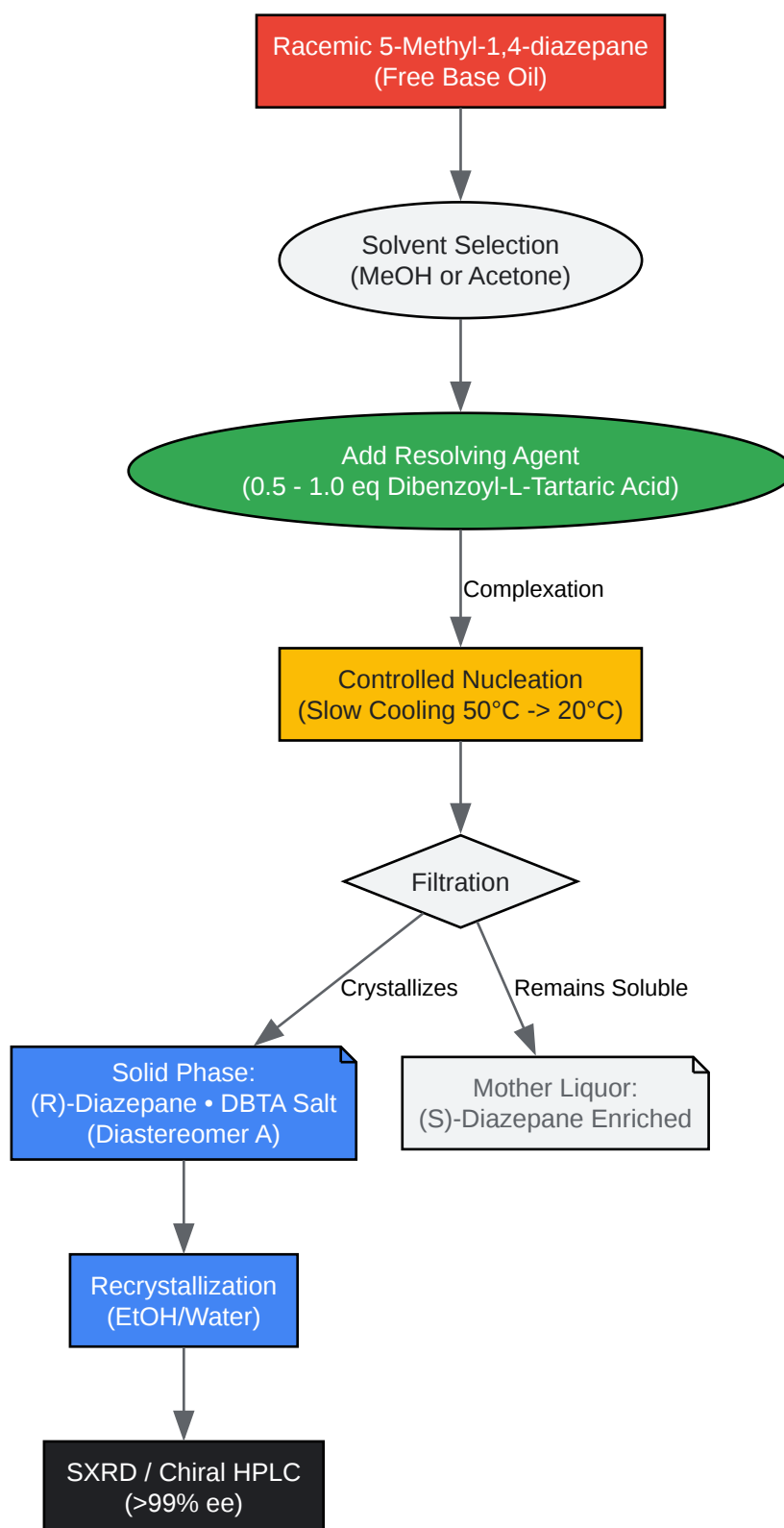
stacking interactions that "lock" the flexible diazepane ring into a rigid conformation within the crystal lattice.

- **Chiral Discrimination:** The rigid chiral pocket of DBTA selectively crystallizes with the (R)-5-methyl-1,4-diazepane, leaving the (S)-isomer in the mother liquor. This is the industrial standard for resolving Suvorexant intermediates.

Part 3: Strategic Workflows (Visualization)

Workflow 1: Chiral Resolution & Crystallization Logic

This diagram outlines the decision tree for isolating the enantiopure crystal form using the DBTA method described above.



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Caption: Logical workflow for the chiral resolution of 5-methyl-1,4-diazepane via diastereomeric salt formation.[2]

Part 4: Experimental Protocols

Protocol A: Single Crystal Growth (Vapor Diffusion)

Objective: Obtain X-ray quality crystals of the salt form to determine absolute configuration.

Reagents:

- 5-methyl-1,4-diazepane (Salt form, e.g., DBTA or Fumarate).
- Solvent: Methanol (High solubility).
- Anti-solvent: Diethyl Ether or Hexane (Low solubility).

Step-by-Step:

- Dissolution: Dissolve 20 mg of the diazepane salt in the minimum amount of Methanol (approx 0.5 mL) in a small inner vial (GC vial). Ensure the solution is clear; filter through a 0.22 μm syringe filter if necessary.
- Chamber Setup: Place the open inner vial inside a larger outer vial (20 mL scintillation vial).
- Diffusion: Carefully add 5-8 mL of the Anti-solvent (Ether) to the outer vial. Do not let the anti-solvent spill into the inner vial.
- Equilibration: Cap the outer vial tightly. Store at ambient temperature (20-25°C) in a vibration-free environment.
- Harvest: As ether vapor diffuses into the methanol, solubility decreases, promoting slow crystal growth. Check after 48-72 hours.

Protocol B: Powder X-Ray Diffraction (PXRD) Screening

Objective: Distinguish between amorphous solids and crystalline polymorphs.

- Sample Prep: Lightly grind the salt (do not over-grind, as lattice strain can induce amorphization).
- Mounting: Place sample on a zero-background silicon holder.
- Parameters:
 - Scan range: 3° to 40° (2 θ).
 - Step size: 0.02°.
 - Source: Cu K α radiation (1.5406 Å).
- Interpretation: Look for sharp Bragg peaks. Broad "halos" indicate amorphous material (common in HCl salts dried too quickly).

Part 5: Data Interpretation Guide

When analyzing the crystal structure (CIF data) of these salts, focus on these three structural motifs:

- The "Twist" Angle: Measure the torsion angle of the

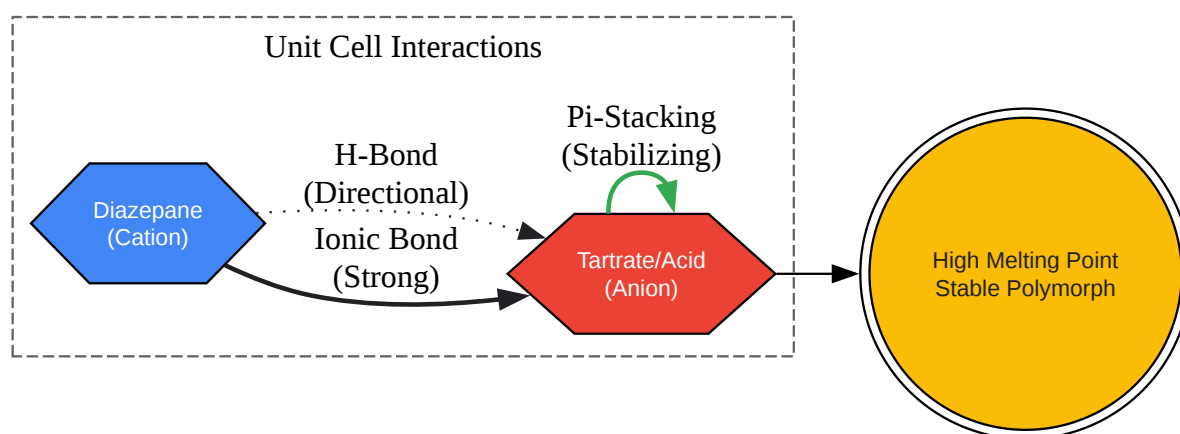
bridge. In stable salts, this often approaches 60° (gauche), indicating a relaxed chair-like conformation. Deviations towards 0° (eclipsed) indicate high energy and potential instability.
- Hydrogen Bonding Network:
 - Acceptors: The carbonyl oxygens of the tartrate/fumarate.
 - Donors: The protonated secondary amines (

) of the diazepane.
 - Check: Are both nitrogens protonated? In 1:1 salts, usually only the more basic secondary amine (N1 or N4 depending on substitution) is protonated. In 1:2 salts, both are.
- Packing Efficiency: Calculate the packing coefficient (

).

- : Indicates loose packing; prone to solvent inclusion or hygroscopicity.
- : Indicates dense packing; likely stable and non-hygroscopic.

Crystal Lattice Logic (Visualization)



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Caption: Interaction map showing how Pi-Stacking in tartrate salts contributes to higher thermal stability compared to simple HCl salts.

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